

## biological activity of PD125754

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	PD125754	
Cat. No.:	B1678603	Get Quote

## References

- 1. Competitive antagonism of pressor responses to angiotensin II and angiotensin III by the angiotensin II-1 receptor ligand losartan PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Angiotensin II receptor antagonists antihypertensive agents PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Angiotensin II receptor blocker Wikipedia [en.wikipedia.org]
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